

Application Notes: Preparation and Use of Azocarmine G Staining Solution

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Compound of Interest

Compound Name: Azocarmine G

Cat. No.: B147781

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Introduction

Azocarmine G (C.I. 50085, Acid Red 101) is a synthetic anionic dye widely used in histology and cytology.[1][2] It is a potent stain for nuclei, chromatin, erythrocytes, and the acidophilic granules of the pituitary gland, rendering them in various shades of red.[3][4] **Azocarmine G** is a key component of several polychromatic staining techniques, most notably the Heidenhain's Azan trichrome method, which is employed to differentiate cellular elements and connective tissues.[1][5] In this method, **Azocarmine G** serves as the primary nuclear stain, followed by counterstaining with aniline blue or other dyes to visualize collagen and other tissue components.[3] Its strong affinity for acidic cellular structures, such as nucleic acids and proteins, provides high-contrast staining, making it an invaluable tool for morphological studies in biological and pathological research.[6]

Chemical Properties

Azocarmine G is a red to purple powder with good solubility in water and moderate solubility in ethanol.[2][7] The addition of acetic acid to the aqueous solution enhances its staining properties by creating a slightly acidic environment, which increases the dye's binding affinity to acidic cellular components.[6]

Experimental Protocols

This section provides two common protocols for the preparation of **Azocarmine G** staining solution from powder. Protocol 1 is a more concentrated stock solution often used in the

Heidenhain's Azan method, while Protocol 2 is a ready-to-use working solution.

Materials and Equipment

- **Azocarmine G** powder (C.I. 50085)
- Distilled or deionized water
- Glacial acetic acid
- Glass beakers or flasks
- Graduated cylinders
- Heating plate or Bunsen burner
- Magnetic stirrer and stir bar (optional)
- Filter paper (e.g., Whatman No. 1)
- Funnel
- Storage bottles (amber glass recommended)

Protocol 1: Preparation of 1% Azocarmine G Stock Solution

This protocol is adapted from the Heidenhain's Azan staining method and produces a 1% (w/v) stock solution.

Procedure:

- Weigh 2 grams of **Azocarmine G** powder and add it to 200 ml of distilled water in a glass beaker or flask.^[1]
- Heat the solution until it boils, stirring continuously to ensure the powder dissolves completely.^[1]

- Remove the solution from the heat and allow it to cool to room temperature.[\[1\]](#)
- Once cooled, filter the solution using filter paper to remove any undissolved particles.[\[1\]](#)
- To the filtered solution, add 2 ml of glacial acetic acid and mix well. Do not filter the solution after adding the acetic acid.[\[1\]](#)
- Transfer the final solution to a clearly labeled storage bottle.
- The solution is stable for up to one year when stored at room temperature.[\[1\]](#)
- For use in staining: The solution should be heated to 56°C before application to the tissue sections.[\[1\]](#)

Protocol 2: Preparation of 0.1% Azocarmine G Working Solution

This protocol yields a 0.1% (w/v) working solution suitable for various histological applications.
[\[6\]](#)[\[8\]](#)

Procedure:

- Weigh 0.1 gram of **Azocarmine G** powder and add it to 100 ml of distilled water in a glass beaker or flask.[\[8\]](#)
- Add 1 ml of glacial acetic acid to the solution.[\[8\]](#)
- Gently heat the solution while stirring until the powder is fully dissolved. Avoid boiling.
- Allow the solution to cool to room temperature.
- Filter the solution before use to ensure clarity.[\[8\]](#)
- Store in a labeled bottle at room temperature.
- For staining procedures, this solution is often preheated to 50°C.[\[8\]](#)

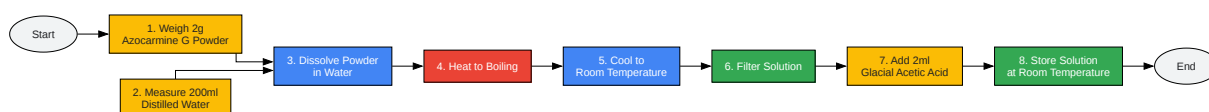
Data Presentation

The following table summarizes the quantitative data for the two preparation protocols.

Parameter	Protocol 1 (1% Stock Solution)	Protocol 2 (0.1% Working Solution)
Azocarmine G Powder	2.0 g	0.1 g
Distilled Water	200 ml	100 ml
Glacial Acetic Acid	2.0 ml	1.0 ml
Heating Temperature	Boiling	Gentle heating (do not boil)
Usage Temperature	56°C	50°C
Stability	1 year at room temperature	Not specified, but stable

Mandatory Visualization

The following diagram illustrates the workflow for the preparation of a 1% **Azocarmine G** stock solution (Protocol 1).



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Caption: Workflow for preparing 1% **Azocarmine G** solution.

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